

Technical Guide: Structure and Synthesis of 2-Amino-N-hydroxybutanamide

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Compound of Interest

Compound Name: 2-amino-N-hydroxybutanamide

CAS No.: 36212-74-5

Cat. No.: B1266863

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Executive Summary

2-Amino-N-hydroxybutanamide (also known as

-aminobutyrohydroxamic acid) is a non-proteinogenic amino acid derivative featuring a hydroxamic acid moiety in place of the carboxylic acid.^[1] This structural modification confers potent metal-chelating properties, making the molecule a significant scaffold in the development of metalloenzyme inhibitors, particularly for zinc-dependent enzymes like Histone Deacetylases (HDACs), Matrix Metalloproteinases (MMPs), and aminopeptidases.

This guide details the structural pharmacophore, robust synthetic pathways, and critical characterization protocols required for the research and development of this compound.

Part 1: Structural Analysis & Pharmacophore Chemical Identity^{[2][3][4][5]}

- IUPAC Name: **2-amino-N-hydroxybutanamide**
- Common Name:

-Aminobutyrohydroxamic acid (ABHA)

- Molecular Formula:
- Molecular Weight: 118.13 g/mol
- Chirality: The C2 carbon is a stereocenter. Biological activity often depends on the specific enantiomer (L- or D-), necessitating stereoselective synthesis or resolution.

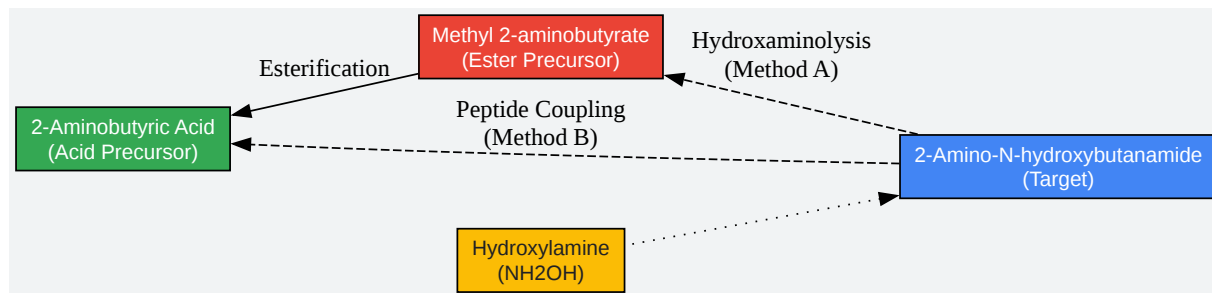
Physicochemical Properties

The molecule exists as a zwitterion in neutral aqueous solution, similar to standard amino acids, but with distinct acid-base behavior due to the hydroxamate group.

Property	Value / Range	Notes
pKa (Amine)	~9.6	Similar to -aminobutyric acid.[2]
pKa (Hydroxamate)	~8.4 - 9.4	The -NHOH group is weakly acidic.
Solubility	High (Water, MeOH)	Poor solubility in non-polar solvents (Hexane, Et2O).
Chelation Mode	Bidentate (O,O')	Forms stable 5-membered chelate rings with , , .

Retrosynthetic Analysis

To synthesize **2-amino-N-hydroxybutanamide**, the primary disconnection occurs at the amide bond. The hydroxamic acid is derived from the corresponding carboxylic acid or ester precursor.[3]



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Figure 1: Retrosynthetic disconnection showing the two primary routes: direct aminolysis of the ester (Method A) and coupling of the free acid (Method B).[4][5]

Part 2: Synthetic Methodologies

Method A: Direct Hydroxaminolysis (Scalable Route)

This is the preferred method for generating simple amino hydroxamates. It involves the nucleophilic attack of hydroxylamine on an activated ester.

Mechanism: Nucleophilic Acyl Substitution. Advantages: Cost-effective, single-step from ester, scalable. Disadvantages: Requires careful pH control to prevent hydrolysis; potential for racemization if conditions are too basic.

Experimental Protocol

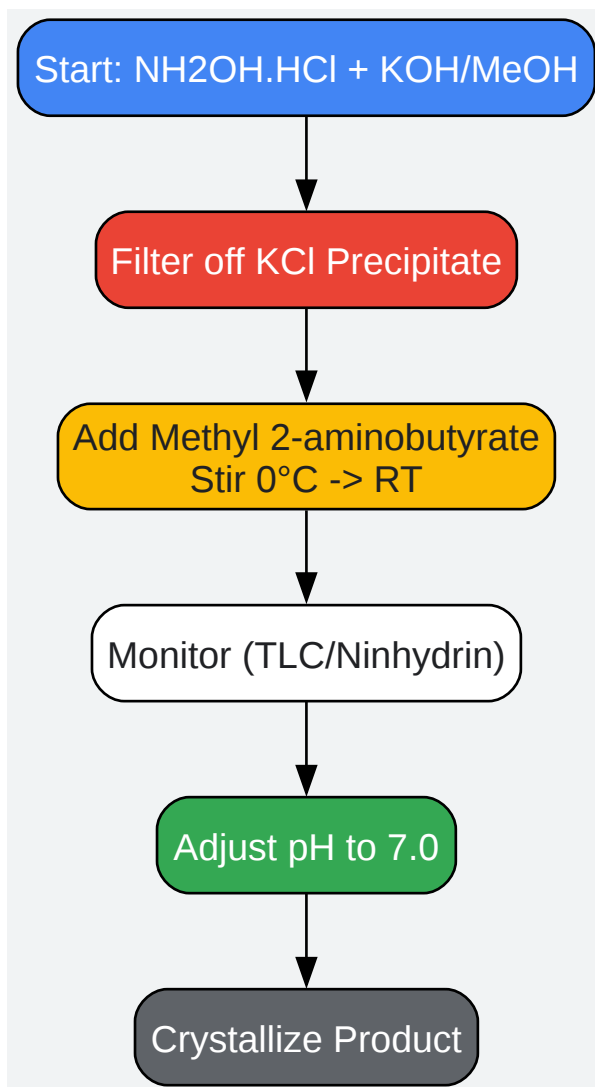
Reagents:

- Methyl 2-aminobutyrate hydrochloride (1.0 equiv)
- Hydroxylamine hydrochloride () (1.5 - 2.0 equiv)
- Potassium Hydroxide (KOH) or Sodium Methoxide (NaOMe)
- Methanol (anhydrous)

Step-by-Step Workflow:

- Preparation of Hydroxylamine Base:
 - Dissolve
(1.5 equiv) in minimum anhydrous methanol.
 - In a separate flask, dissolve KOH (3.0 equiv total: 1.5 to neutralize
+ 1.0 to neutralize ester HCl + excess base) in methanol.
 - Critical Step: Cool both solutions to 0°C. Add the KOH solution to the hydroxylamine solution dropwise.
 - Stir for 15 minutes. A white precipitate (KCl) will form.
 - Filter the mixture rapidly through Celite or a fritted glass funnel to remove KCl. Use the filtrate (free
) immediately.
- Coupling Reaction:
 - Add Methyl 2-aminobutyrate hydrochloride (1.0 equiv) to the fresh hydroxylamine filtrate.
 - Stir at 0°C for 1 hour, then allow to warm to room temperature (20-25°C).
 - Monitor reaction by TLC (System: n-Butanol/Acetic Acid/Water 4:1:1) or Ninhydrin stain.
- Isolation:
 - Once the ester is consumed (typically 4-12 hours), cool the mixture to 0°C.
 - Adjust pH to ~7.0 using carefully added conc. HCl or acetic acid.
 - Note: The product may precipitate at neutral pH. If not, evaporate methanol under reduced pressure.

- Recrystallize the residue from Methanol/Ethyl Acetate or Water/Ethanol.



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Figure 2: Operational workflow for the hydroxaminolysis of methyl 2-aminobutyrate.

Method B: Coupling Reagent Approach (Precision Route)

Used when enantiopurity is critical or when starting from the free acid. Requires N-protection (Boc/Cbz) to prevent self-polymerization.

- Protection: React 2-aminobutyric acid with

to form Boc-Abu-OH.

- Activation: React Boc-Abu-OH with EDC/HOBt or HATU in DMF/DCM.
- Coupling: Add

and NMM (N-methylmorpholine).
- Deprotection: Treat the intermediate (Boc-Abu-NHOH) with TFA/DCM or HCl/Dioxane to yield the final product.

Part 3: Characterization & Validation

The Ferric Chloride Test (Qualitative)

A rapid colorimetric test to confirm the presence of the hydroxamic acid moiety.

- Procedure: Dissolve 5 mg of product in 1 mL methanol. Add 2 drops of 1%

solution.
- Result: A deep red/violet color indicates positive chelation (formation of ferric hydroxamate complex).

Spectroscopic Data (Expected)

- ^1H NMR (

or

):
 - 10.5-10.8 ppm (s, 1H, -NHOH, exchangeable).
 - 8.8-9.0 ppm (s, 1H, -OH, exchangeable).
 - 3.2-3.5 ppm (t, 1H,

-CH).
 - 1.6-1.8 ppm (m, 2H,

-CH₂).

- 0.9 ppm (t, 3H,

-CH₃).

- Mass Spectrometry (ESI):

- calc: 119.13.

Stability & Storage

- Hydrolysis: Hydroxamic acids are susceptible to hydrolysis back to the carboxylic acid in strong mineral acids or bases. Store in dry conditions.
- Lossen Rearrangement: Avoid heating the O-acyl derivatives of this compound, as they can rearrange to isocyanates.

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